Cyclopentyl 4-Nitrobenzoate: A Comprehensive Technical Guide for Advanced Research

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Compound of Interest	
Compound Name:	*Cyclopentyl 4-nitrobenzoate*
CAS No.:	*61081-80-9*
Cat. No.:	*B1295727*

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This guide provides an in-depth analysis of **cyclopentyl 4-nitrobenzoate**, a nitroaromatic ester of interest to researchers in organic synthesis, medicinal chemistry, and drug development. We will delve into its chemical identity, synthesis protocols, physicochemical properties, and potential applications, with a focus on the scientific rationale behind its molecular design and utility.

Molecular Structure and Chemical Identity

Cyclopentyl 4-nitrobenzoate is an organic compound featuring a cyclopentyl ester of 4-nitrobenzoic acid. The presence of the nitro group, a potent electron-withdrawing moiety, significantly influences the electronic properties of the aromatic ring and the reactivity of the entire molecule.

IUPAC Name: **Cyclopentyl 4-nitrobenzoate**

Chemical Structure:

Caption: 2D Chemical Structure of **Cyclopentyl 4-nitrobenzoate**

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Table 1: Chemical Identifiers

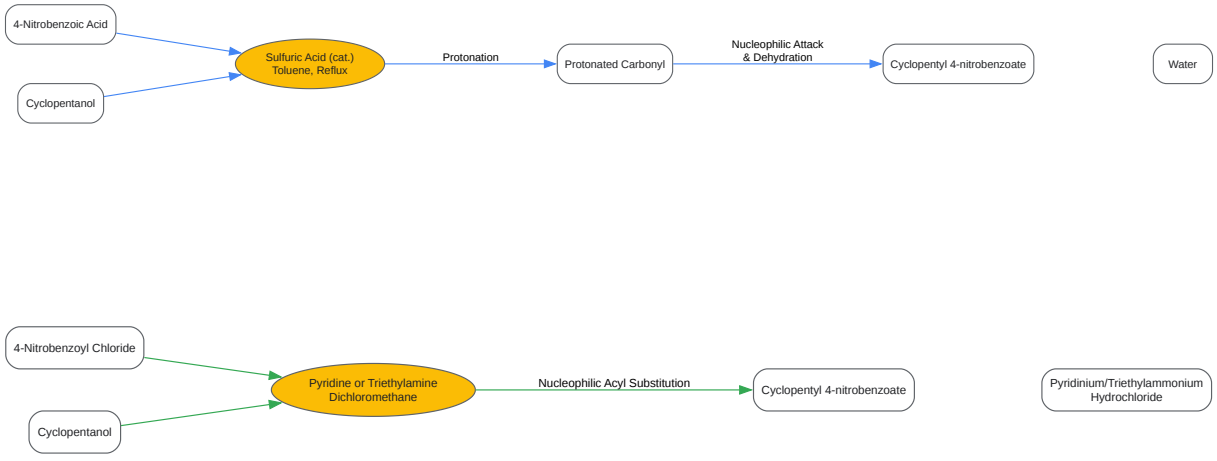
Identifier	Value
CAS Number	61081-80-9
Molecular Formula	$C_{12}H_{13}NO_4$
Molecular Weight	235.24 g/mol
SMILES	O=C(OC1CCCC1)C2=CC=C(=O)C=C2
InChI Key	WPKVBNFXUGNXGX-UHFFFAOYSA-N

Synthesis of **Cyclopentyl 4-Nitrobenzoate**

The synthesis of **cyclopentyl 4-nitrobenzoate** is typically achieved through standard esterification methods. The choice of method often depends on the desired scale, purity requirements, and available starting materials. Two common and reliable methods are presented below.

Fischer Esterification

This acid-catalyzed esterification is a classical and cost-effective method suitable for large-scale synthesis.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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